

# Assessing the cross-resistance profile of Ivermectin-resistant nematodes to Moxidectin

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## Compound of Interest

Compound Name: Moxidectin

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## Moxidectin Demonstrates Superior Efficacy Against Ivermectin-Resistant Nematodes

A comprehensive review of multiple studies reveals that **moxidectin** is largely effective in treating infections caused by nematode strains that have developed resistance to ivermectin. This efficacy is observed across various parasitic species, including *Haemonchus contortus*, *Teladorsagia circumcincta*, and *Cooperia* spp., making it a critical tool in the management of anthelmintic resistance.

**Moxidectin's** ability to overcome ivermectin resistance is a significant advantage in veterinary and potentially human medicine, where the effectiveness of macrocyclic lactones is under threat. Experimental data consistently shows that **moxidectin** achieves a high percentage of worm burden reduction, even in nematode populations where ivermectin has failed.

## Comparative Efficacy Data

The following tables summarize the comparative efficacy of **moxidectin** and ivermectin against ivermectin-resistant nematode strains, as determined by fecal egg count reduction tests (FECRT) and adult worm burden analysis.

Table 1: Efficacy against Ivermectin-Resistant *Haemonchus contortus* in Sheep

Treatment (Oral Dose)	Efficacy (Fecal Egg Count Reduction %)	Efficacy (Adult Worm Burden Reduction %)	Reference
Ivermectin (0.2 mg/kg)	No significant reduction	38.8% (at 0.4 mg/kg)	<a href="#">[1]</a> <a href="#">[2]</a>
Moxidectin (0.2 mg/kg)	99% - 100%	99.9% - 100%	<a href="#">[1]</a> <a href="#">[2]</a>
Nemadectin (0.2 mg/kg)	99%	Not Reported	<a href="#">[1]</a>

Table 2: Efficacy against Multiple Anthelmintic-Resistant Haemonchus contortus in Sheep

Treatment	Efficacy (Adult Worm Burden Reduction %)	Reference
Ivermectin	29.1%	<a href="#">[3]</a>
Moxidectin	99.98%	<a href="#">[3]</a>
Albendazole	33.75%	<a href="#">[3]</a>
Closantel	78.3%	<a href="#">[3]</a>
Levamisole	99.59%	<a href="#">[3]</a>

Table 3: Efficacy against Ivermectin-Resistant Cooperia spp. in Cattle (FECRT)

Treatment (Subcutaneous)	Efficacy (Fecal Egg Count Reduction %)	Reference
Ivermectin (0.2 mg/kg)	65%	[4]
Long-acting Ivermectin (0.2 mg/kg)	-20%	[4]
Moxidectin (0.2 mg/kg)	95%	[4]
Doramectin (0.2 mg/kg)	85%	[4]
Fenbendazole (5 mg/kg, Oral)	100%	[4]

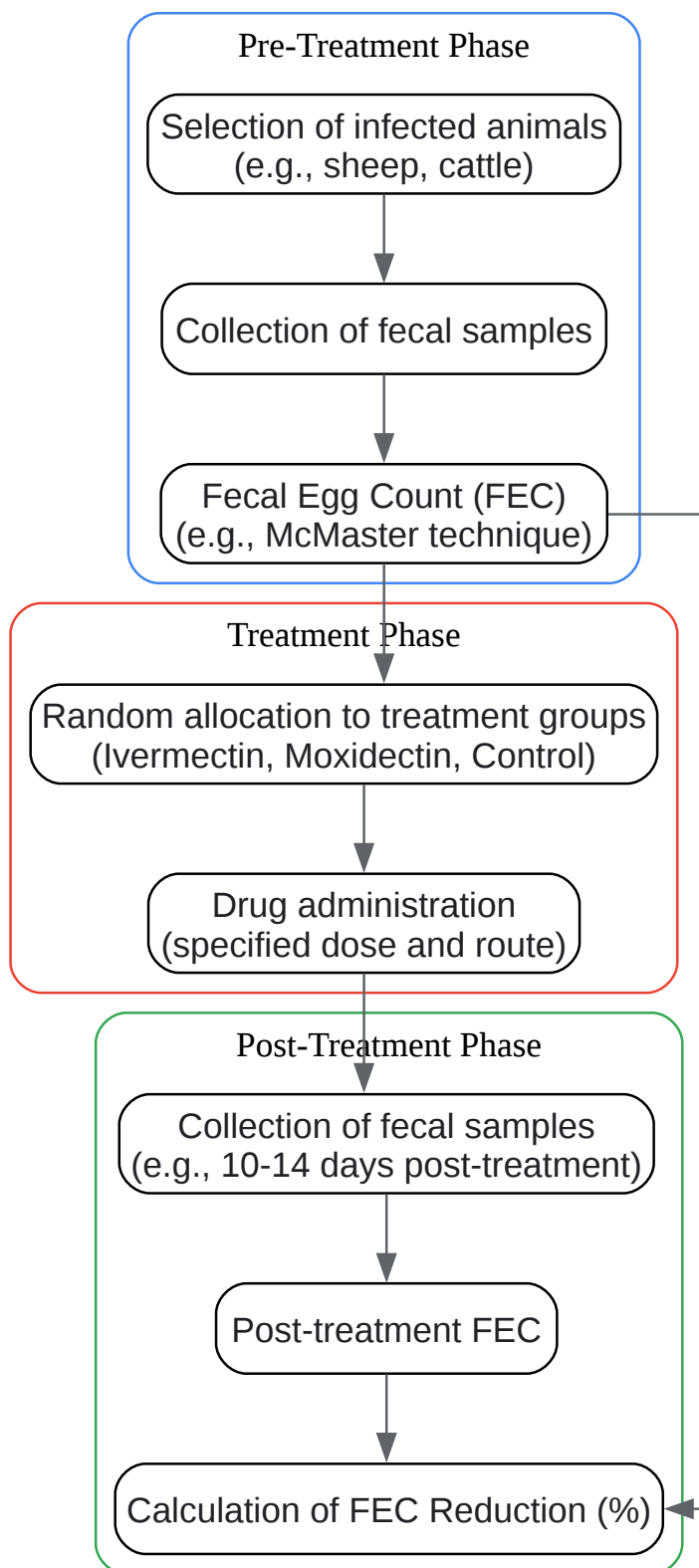
Table 4: Efficacy against Ivermectin-Resistant Nematodes in Lambs

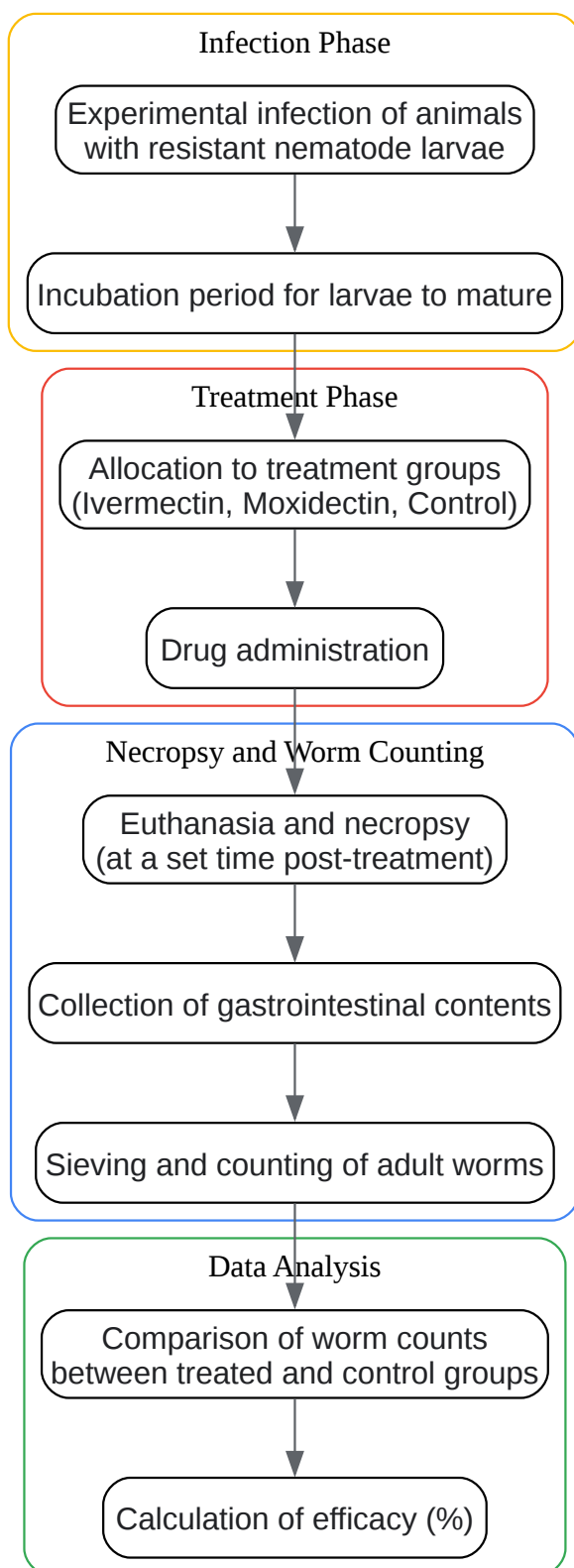
Treatment (Intraruminal)	Efficacy against <i>H. contortus</i> (%)	Reference
Ivermectin	20.1%	[5][6][7]
Abamectin	39.7%	[5][6][7]
Moxidectin	89.6%	[5][6][7]

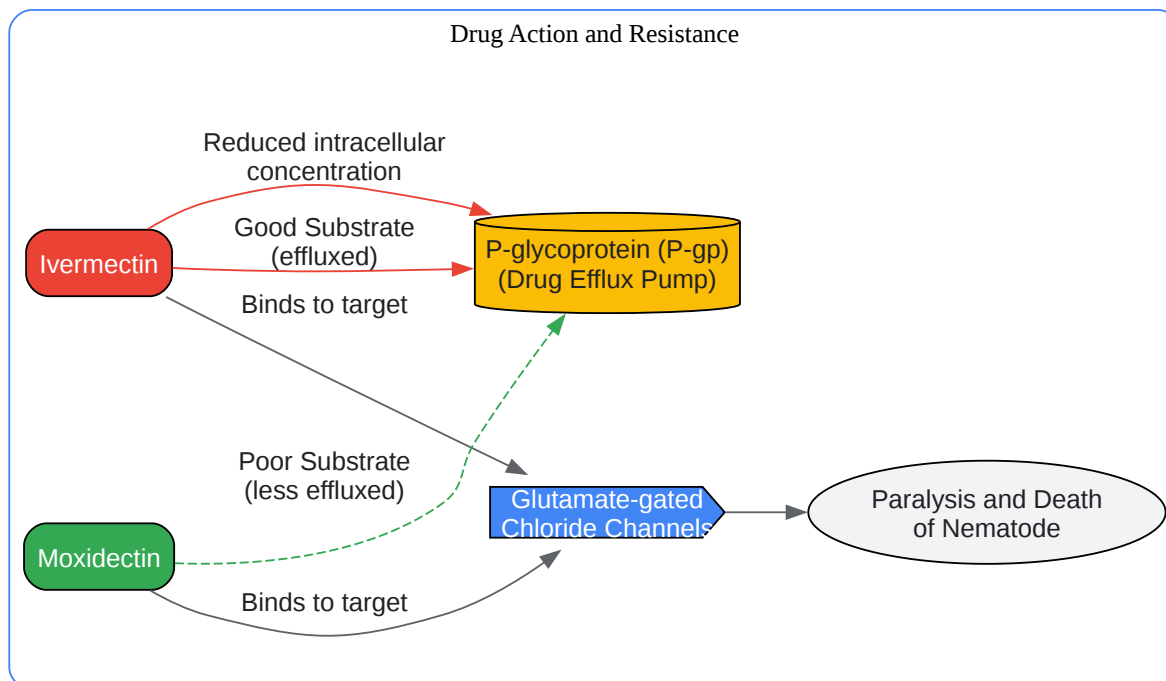
## Experimental Protocols

The data presented above is derived from controlled studies with specific experimental designs. Below are the methodologies for some of the key experiments.

**Fecal Egg Count Reduction Test (FECRT) Protocol:** This standardized test is used to determine the efficacy of an anthelmintic drug by comparing the fecal egg counts of animals before and after treatment.







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